

Physical properties and appearance of Ethyl 4-(chlorosulfonyl)benzoate

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Compound of Interest

Compound Name: Ethyl 4-(chlorosulfonyl)benzoate

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An In-depth Technical Guide to Ethyl 4-(chlorosulfonyl)benzoate

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 4-(chlorosulfonyl)benzoate**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visual representation of a key synthetic pathway.

Physical and Chemical Properties

Ethyl 4-(chlorosulfonyl)benzoate is a chemical compound with the molecular formula C9H9ClO4S.[1][2] It is primarily used as a reagent in organic synthesis. The key physical and chemical properties are summarized in the table below for easy reference and comparison.



Property	Value
Molecular Formula	C9H9ClO4S[1][2]
Molecular Weight	248.68 g/mol [1][2]
Appearance	Yellow powder[2]
Purity	≥95.0%[2]
Boiling Point	No data available[1]
Storage Conditions	Keep in a dark place, under an inert atmosphere, at room temperature.[1]
CAS Number	10486-51-8[1]

Appearance

Ethyl 4-(chlorosulfonyl)benzoate typically presents as a yellow powder.[2] Its solid form is consistent with its use as a stable reagent in laboratory settings.

Representative Experimental Protocol: Synthesis of Aryl Sulfonylbenzoates

While a specific detailed protocol for the synthesis of **Ethyl 4-(chlorosulfonyl)benzoate** was not found in the search results, a general and representative procedure for the synthesis of a closely related compound, **Methyl 4-(chlorosulfonyl)benzoate**, can be described. This process can be adapted by substituting methanol with ethanol to yield the ethyl ester.

Objective: To synthesize an aryl sulfonylbenzoate from 4-chlorosulfonylbenzoic acid.

Materials:

- 4-chlorosulfonylbenzoic acid
- Dichloroethane
- Thionyl chloride



- Ethanol (pre-cooled)
- Ice-cold water

Procedure:

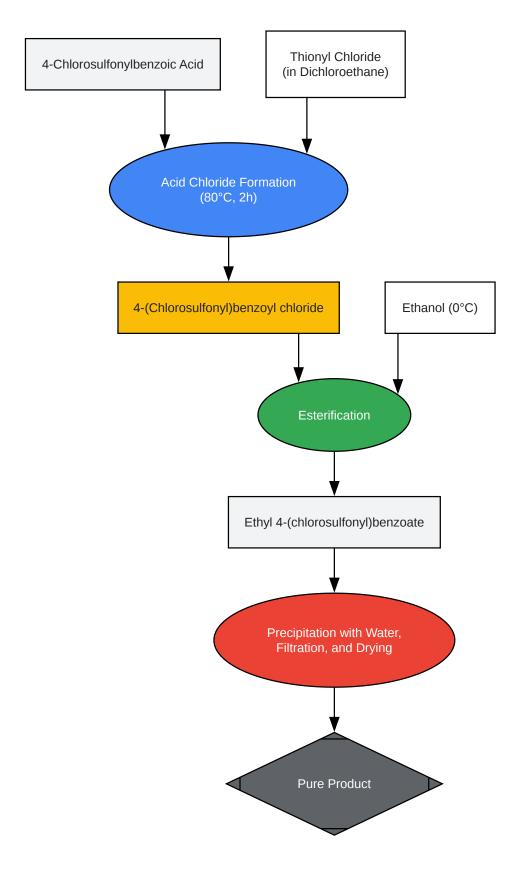
- Dissolve 4-chlorosulfonylbenzoic acid (e.g., 5 g, 23 mmol) in dichloroethane (10 mL).
- Add thionyl chloride (20 mL) to the solution.
- Heat the reaction mixture to 80°C and maintain this temperature for 2 hours.
- After the reaction is complete, concentrate the mixture using a rotary evaporator to obtain a crude solid.
- Cool the resulting solid in an ice bath for 5 minutes.
- Slowly add pre-cooled ethanol (40 mL) at 0°C with continuous stirring over a period of 5 minutes.
- Allow the reaction mixture to gradually warm to room temperature and continue stirring for an additional 10 minutes.
- Precipitate the product by adding ice-cold water (40 mL), which will result in the formation of a white solid.
- Collect the solid product by filtration and dry it under a vacuum to yield the pure ethyl 4-(chlorosulfonyl)benzoate.

This protocol is based on the synthesis of the methyl ester and is expected to have a high yield for the ethyl ester as well.[3]

Synthetic Workflow Diagram

The following diagram illustrates the logical steps for the synthesis of **Ethyl 4- (chlorosulfonyl)benzoate**.





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Caption: Synthetic pathway for Ethyl 4-(chlorosulfonyl)benzoate.



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References

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